

# Summary of Available Information on 1H-Indole-3-thiol

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 1H-Indole-3-thiol

CAS No.: 480-94-4

Cat. No.: S772781

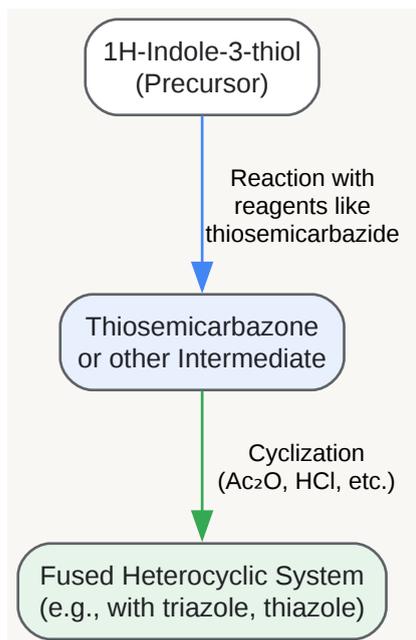
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The search results indicate that **1H-Indole-3-thiol** is primarily valued as a versatile **building block in organic and medicinal chemistry** for the synthesis of complex heterocyclic systems [1]. Its physical and chemical properties are summarized in the table below.

Property	Value / Description
CAS Number	480-94-4 [1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NS [1]
Molecular Weight	149.216 g/mol [1]
Appearance	Crystalline solid [1]
Melting Point	97-100 °C [1]
pKa	7.42 ± 0.30 (Predicted) [1]
Common Role	Synthetic intermediate, not a catalyst [2] [3] [4]

## Documented Synthetic Applications

The following diagram illustrates the general role of **1H-Indole-3-thiol** and its derivatives as intermediates in the synthesis of pharmaceutically relevant heterocycles, based on the research articles reviewed [2] [3] [4].



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The primary use of **1H-Indole-3-thiol** and its derivatives in the literature is as a **key precursor** for constructing complex molecules. The synthesized compounds are then evaluated for their biological activity, not for catalytic properties [2] [3] [4].

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## References

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4. Synthesis, Characterization and *n* -vi-tro... [article.sapub.org]

To cite this document: Smolecule. [Summary of Available Information on 1H-Indole-3-thiol].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b772781#1h-indole-3-thiol-in-catalysis>]

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